

Technical Support Center: (S)-2-Amino-3,3-diphenylpropan-1-ol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (S)-2-Amino-3,3-diphenylpropan-1-ol

Cat. No.: B576095

[Get Quote](#)

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **(S)-2-Amino-3,3-diphenylpropan-1-ol** (CAS: 162118-01-6).

Frequently Asked Questions (FAQs)

Q1: What are the primary chemical properties of **(S)-2-Amino-3,3-diphenylpropan-1-ol**?

(S)-2-Amino-3,3-diphenylpropan-1-ol is a chiral amino alcohol. Its key properties are summarized below.

| Property | Value |
|-------------------|---|
| CAS Number | 162118-01-6[1] |
| Molecular Formula | C ₁₅ H ₁₇ NO[1] |
| Molecular Weight | 227.31 g/mol [1] |
| IUPAC Name | (2S)-2-amino-3,3-diphenylpropan-1-ol[1] |
| Appearance | Typically a solid (based on similar amino alcohols) |
| Purity | Commonly available at ≥95% purity[1] |

Q2: What are the recommended storage conditions for this compound?

To ensure the stability and longevity of **(S)-2-Amino-3,3-diphenylpropan-1-ol**, it is crucial to adhere to proper storage conditions. The compound should be stored in a tightly sealed container in a cool, dry, and well-ventilated area.^{[2][3]} For long-term storage, additional precautions are recommended.

| Condition | Recommendation | Rationale |
|-------------|---|--|
| Temperature | Store in a cool place. ^{[2][3][4][5]} | Prevents thermal degradation. |
| Atmosphere | Store under an inert gas (e.g., Argon, Nitrogen). ^{[4][5]} | Protects against oxidation and reaction with atmospheric components. |
| Moisture | Protect from moisture. ^[4] | The compound may be hygroscopic or react with water. |
| Light | Store in a shaded area. ^[4] | Prevents light-induced degradation. |
| Container | Keep container tightly closed. ^{[2][3][4][5][6]} | Prevents contamination and exposure to air and moisture. |

Q3: Is **(S)-2-Amino-3,3-diphenylpropan-1-ol** stable under normal laboratory conditions?

While specific stability data for **(S)-2-Amino-3,3-diphenylpropan-1-ol** is not extensively published, related amino alcohols are generally stable under recommended storage and handling conditions.^[2] However, they can be sensitive to air, moisture, and strong oxidizing agents.^{[2][4]} It is advisable to handle the compound in a controlled environment, such as a glovebox or under an inert atmosphere, for sensitive experiments.

Q4: What are the known incompatibilities of this compound?

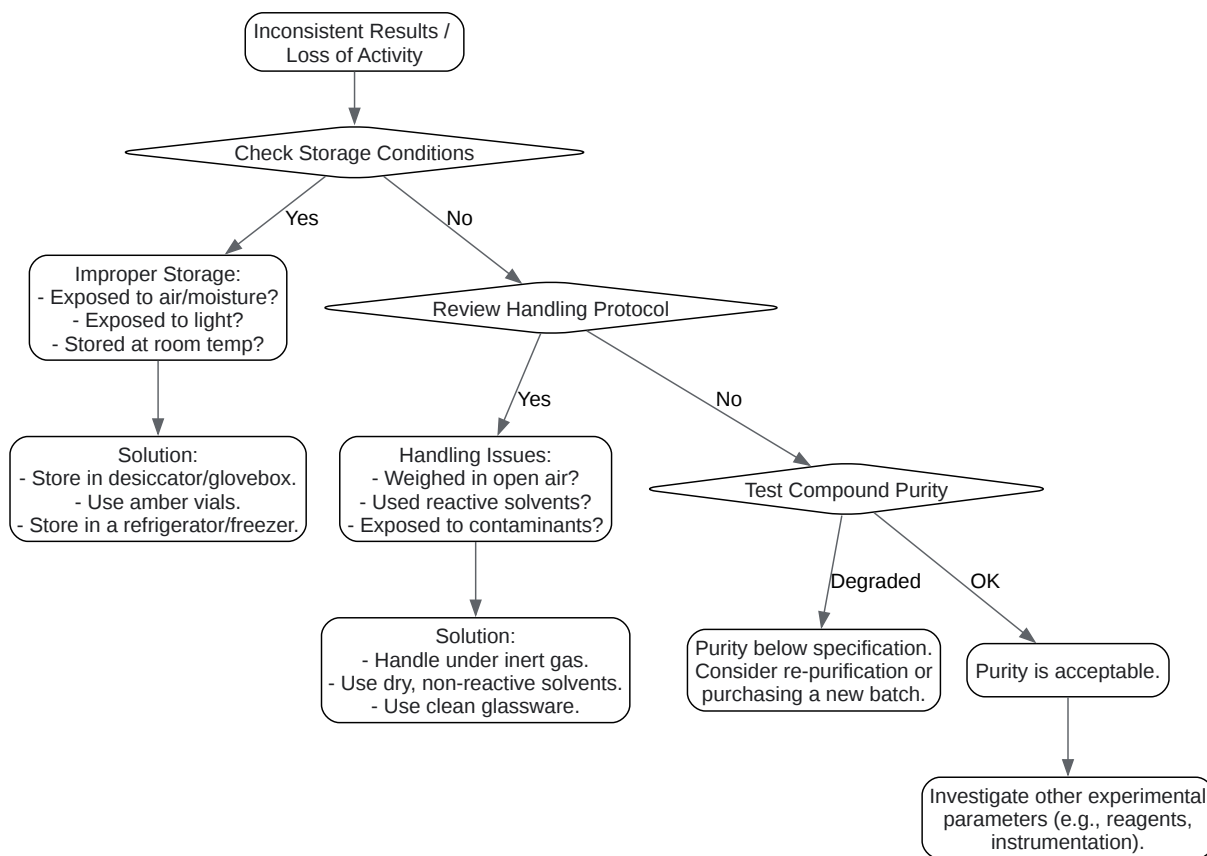
(S)-2-Amino-3,3-diphenylpropan-1-ol should be kept away from strong oxidizing agents, as these can lead to vigorous reactions and degradation of the compound.^{[2][5]}

Troubleshooting Guide

This guide addresses common issues that may arise during the handling and use of **(S)-2-Amino-3,3-diphenylpropan-1-ol** in experimental settings.

Problem: Inconsistent experimental results or loss of compound activity.

This issue often points to the degradation of the compound. The following workflow can help you troubleshoot the problem.



[Click to download full resolution via product page](#)

Troubleshooting workflow for inconsistent experimental results.

Problem: The compound has changed in appearance (e.g., color change, clumping).

A change in the physical appearance of the compound often indicates degradation or contamination.

- Possible Cause: Absorption of moisture from the atmosphere, leading to clumping. Oxidation due to air exposure, which can sometimes result in a color change.
- Solution: Discard the compromised batch to ensure the integrity of your experimental results. Review your storage and handling procedures to prevent future occurrences. The diagram below illustrates the recommended handling workflow.

Experimental Protocols

While a specific, validated stability-indicating assay for **(S)-2-Amino-3,3-diphenylpropan-1-ol** is not found in the public literature, a general protocol for assessing the stability of a chemical compound is provided below.

Protocol: General Assessment of Chemical Stability

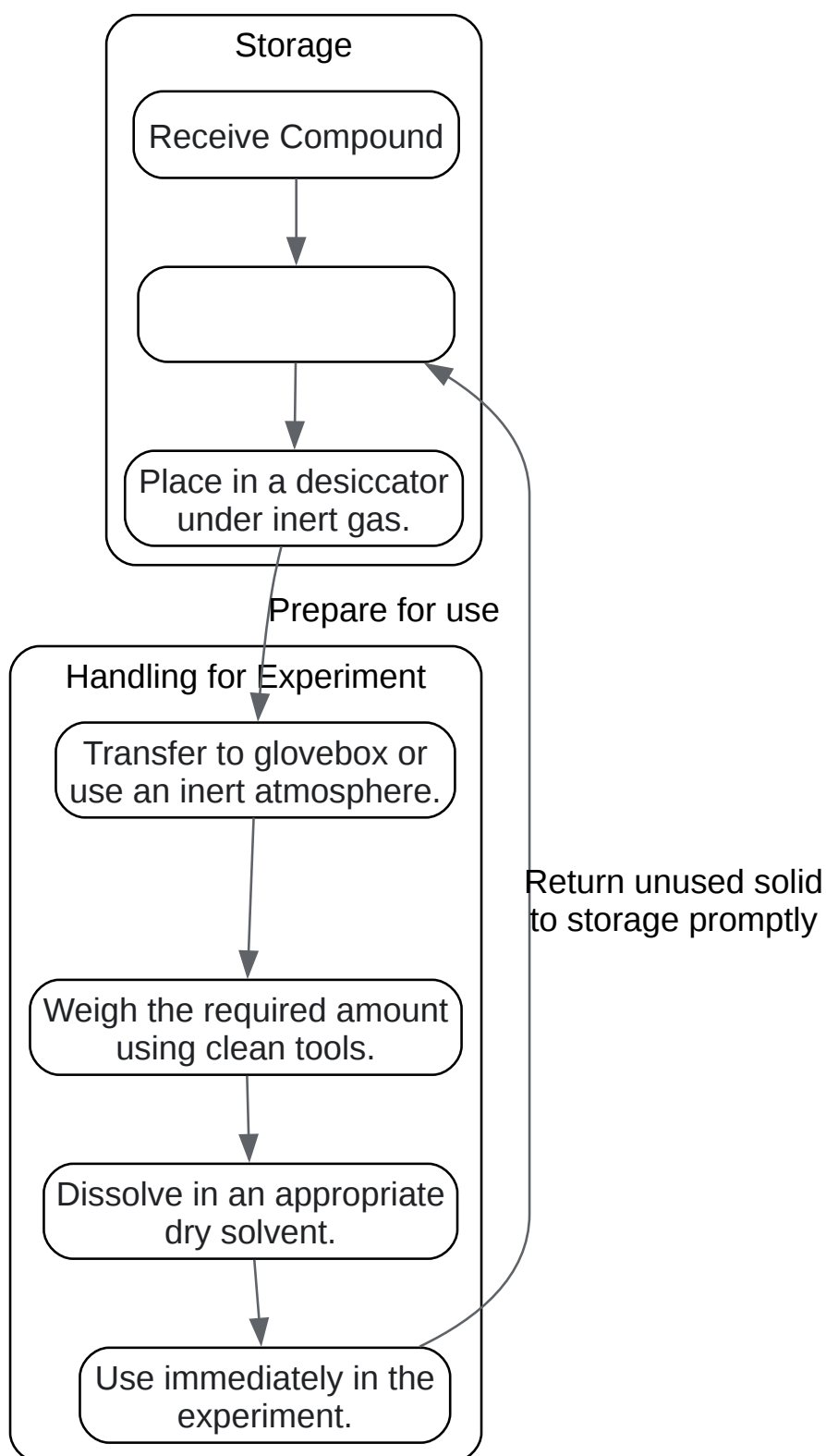
- Forced Degradation Study:
 - Prepare solutions of the compound in relevant solvents (e.g., water, methanol, acetonitrile).
 - Expose the solutions to various stress conditions:
 - Acidic: 0.1 M HCl at 60°C for 24 hours.
 - Basic: 0.1 M NaOH at 60°C for 24 hours.
 - Oxidative: 3% H₂O₂ at room temperature for 24 hours.
 - Thermal: 80°C for 48 hours (for solid compound and solution).
 - Photolytic: Expose to UV light (e.g., 254 nm) for 24 hours.
 - Include a control sample stored under recommended conditions.
- Analytical Method:

- Use a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) with a UV detector, to analyze the samples.
- Develop a method that separates the parent compound from any potential degradation products.
- Data Analysis:
 - Quantify the amount of the parent compound remaining in each stressed sample relative to the control.
 - Calculate the percentage of degradation.
 - If possible, identify the structure of major degradation products using techniques like LC-MS (Liquid Chromatography-Mass Spectrometry).

Visualization of Workflows

Proper Storage and Handling Workflow

To maintain the integrity of **(S)-2-Amino-3,3-diphenylpropan-1-ol**, a systematic approach to storage and handling is essential.



[Click to download full resolution via product page](#)

Recommended workflow for storage and handling.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. (S)-2-Amino-3,3-diphenyl-1-propanol 95% | CAS: 162118-01-6 | AChemBlock [achemblock.com]
- 2. aksci.com [aksci.com]
- 3. chemicalbook.com [chemicalbook.com]
- 4. tcichemicals.com [tcichemicals.com]
- 5. fishersci.com [fishersci.com]
- 6. sigmaaldrich.com [sigmaaldrich.com]
- To cite this document: BenchChem. [Technical Support Center: (S)-2-Amino-3,3-diphenylpropan-1-ol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b576095#stability-and-storage-of-s-2-amino-3-3-diphenylpropan-1-ol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com